

Technical Support Center: 99mTc-EC

Radiochemical Purity

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Compound of Interest

Compound Name: *Ethylenedicycysteine*

Cat. No.: *B1671645*

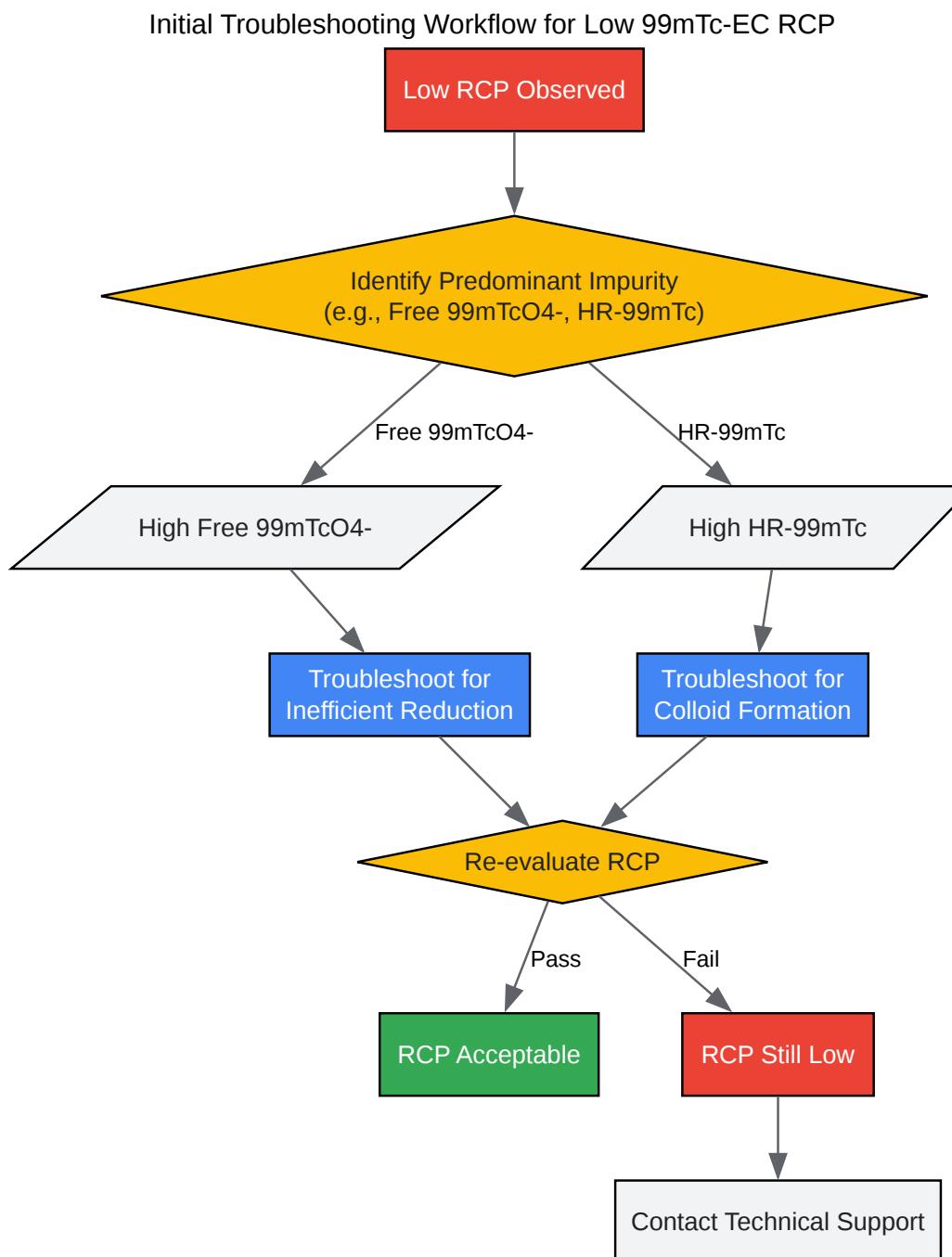
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the radiochemical purity (RCP) of Technetium-99m **Ethylenedicycysteine** (99mTc-EC).

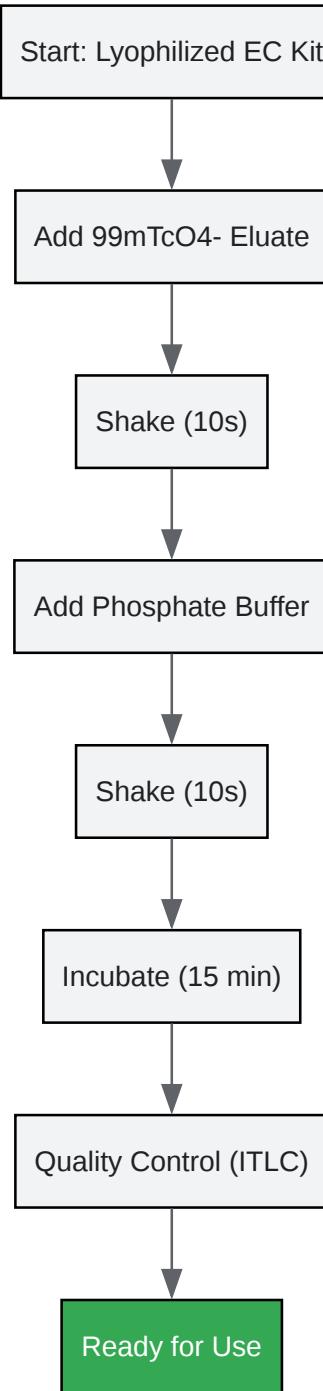
Troubleshooting Guide

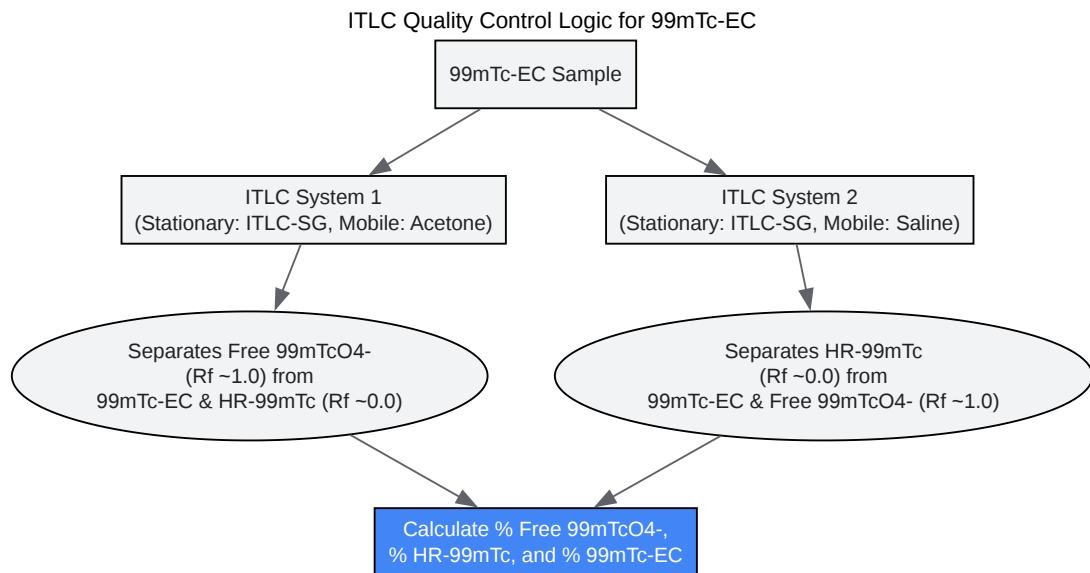
Low radiochemical purity is a common issue in the preparation of 99mTc-EC. This guide provides a systematic approach to identifying and resolving potential causes of suboptimal labeling.

Initial Assessment Workflow



99mTc-EC Radiolabeling Workflow





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